

Determining the Optimal Concentration of TINUVIN®-1130 in Formulations

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Compound of Interest

Compound Name: TINUVIN-1130

Cat. No.: B3417381

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

TINUVIN®-1130 is a liquid benzotriazole UV absorber designed to protect light-sensitive formulations from the degrading effects of ultraviolet radiation.[1][2] Its primary function is to absorb harmful UV light and dissipate it as thermal energy, thereby preventing the photo-oxidation of the material it is incorporated into.[3] It is widely used in coatings, plastics, adhesives, and sealants to prevent discoloration, gloss reduction, cracking, and loss of mechanical properties upon UV exposure.[1][4] For optimal performance and cost-effectiveness, it is crucial to determine the ideal concentration of TINUVIN®-1130 for each specific formulation. This document provides detailed protocols for a systematic approach to identifying this optimal concentration.

TINUVIN®-1130 is often used in conjunction with a Hindered Amine Light Stabilizer (HALS) to achieve a synergistic protective effect.[5][6] While TINUVIN®-1130 absorbs UV radiation, HALS act as radical scavengers, neutralizing free radicals that may form despite the presence of the UV absorber.[7] This dual approach provides comprehensive protection against light-induced degradation.

Experimental Design: Concentration Ladder Study

The core of this protocol is a concentration ladder study, where a series of formulations with varying concentrations of TINUVIN®-1130 are prepared and subjected to accelerated weathering. The performance of each formulation is then evaluated based on key physical and aesthetic properties.

Materials and Equipment

- TINUVIN®-1130
- Hindered Amine Light Stabilizer (HALS) (e.g., TINUVIN® 292)
- Base Formulation: The coating, plastic, or adhesive system to be stabilized.
- Substrate Panels: Appropriate for the formulation (e.g., steel panels for coatings, polymer plaques for plastics).
- Film Applicator: For consistent and uniform coating application.
- Accelerated Weathering Chamber: Equipped with UVA-340 fluorescent lamps (as specified in ASTM G154).^{[1][8]}
- Spectrophotometer/Colorimeter: For measuring color change (ΔE^*).
- Gloss Meter: For measuring gloss retention.
- Analytical Balance
- Mixing Equipment

Formulation Preparation

A concentration ladder should be prepared to evaluate the efficacy of TINUVIN®-1130. The following table provides an example of a typical concentration range for a coating formulation. It is recommended to also include a formulation with a HALS to assess the synergistic effect.

Table 1: Example Concentration Ladder for TINUVIN®-1130 in a Coating Formulation

Formulation ID	TINUVIN®-1130 (% w/w on resin solids)	HALS (e.g., TINUVIN® 292) (% w/w on resin solids)	Base Formulation (% w/w)
F-Control	0.0	0.0	100
F-T1130-1	0.5	0.0	99.5
F-T1130-2	1.0	0.0	99.0
F-T1130-3	2.0	0.0	98.0
F-T1130-4	3.0	0.0	97.0
F-Synergy-1	1.0	0.5	98.5
F-Synergy-2	2.0	1.0	97.0

Experimental Protocols

Sample Preparation Protocol

- Formulation Blending:
 - Accurately weigh the components of the base formulation.
 - Under constant agitation, add the specified amount of TINUVIN®-1130 and/or HALS to the base formulation. For water-borne systems, TINUVIN®-1130 can be pre-diluted with a water-miscible solvent to aid incorporation.
 - Continue mixing until a homogeneous mixture is achieved.
- Substrate Application (for Coatings):
 - Prepare the substrate panels by cleaning and degreasing them according to standard procedures.
 - Apply the formulated coating to the substrate panels using a film applicator to ensure a consistent and uniform dry film thickness.

- Allow the coated panels to cure according to the manufacturer's recommendations.
- Initial Property Measurement:
 - Before weathering, measure the initial color (Lab* values) and gloss (at 20°, 60°, and/or 85° angles) of each prepared sample. These will serve as the baseline for performance evaluation.

Accelerated Weathering Protocol (ASTM G154)

- Chamber Setup:
 - Set up the accelerated weathering chamber with UVA-340 fluorescent lamps.
 - Program the chamber to run a suitable cycle, such as ASTM G154 Cycle 1: 8 hours of UV exposure at 60°C followed by 4 hours of condensation at 50°C.[8]
- Sample Exposure:
 - Mount the prepared samples in the weathering chamber.
 - Initiate the weathering test and run for a predetermined duration (e.g., 500, 1000, 1500, and 2000 hours).
- Periodic Evaluation:
 - At specified intervals (e.g., every 500 hours), remove the samples from the chamber for evaluation.
 - Measure the color and gloss of each sample as described in the following protocols.

Performance Evaluation Protocols

- Calibrate the spectrophotometer/colorimeter according to the manufacturer's instructions.
- Measure the L, a, and b* values of each weathered sample.
- Calculate the total color difference (ΔE) using the following formula: $\Delta E = [(\Delta L)^2 + (\Delta a)^2 + (\Delta b)^2]^{1/2}$ where ΔL , Δa , and Δb are the differences between the initial and weathered color

values.

- Calibrate the gloss meter at the desired angle(s) (typically 60° for semi-gloss and 20° for high-gloss finishes).
- Measure the gloss of each weathered sample.
- Calculate the percent gloss retention using the following formula: % Gloss Retention = $(\text{Gloss_weathered} / \text{Gloss_initial}) * 100$

Data Presentation and Interpretation

The collected data should be organized into tables for clear comparison of the performance of each formulation at different weathering intervals.

Table 2: Example Data for Color Change (ΔE^*) after Accelerated Weathering

Formulation ID	500 hours	1000 hours	1500 hours	2000 hours
F-Control	3.5	7.2	12.8	18.5
F-T1130-1	2.1	4.5	8.1	11.9
F-T1130-2	1.2	2.5	4.8	7.3
F-T1130-3	0.8	1.6	3.0	4.5
F-T1130-4	0.7	1.5	2.8	4.2
F-Synergy-1	0.9	1.8	3.5	5.1
F-Synergy-2	0.5	1.0	1.9	2.8

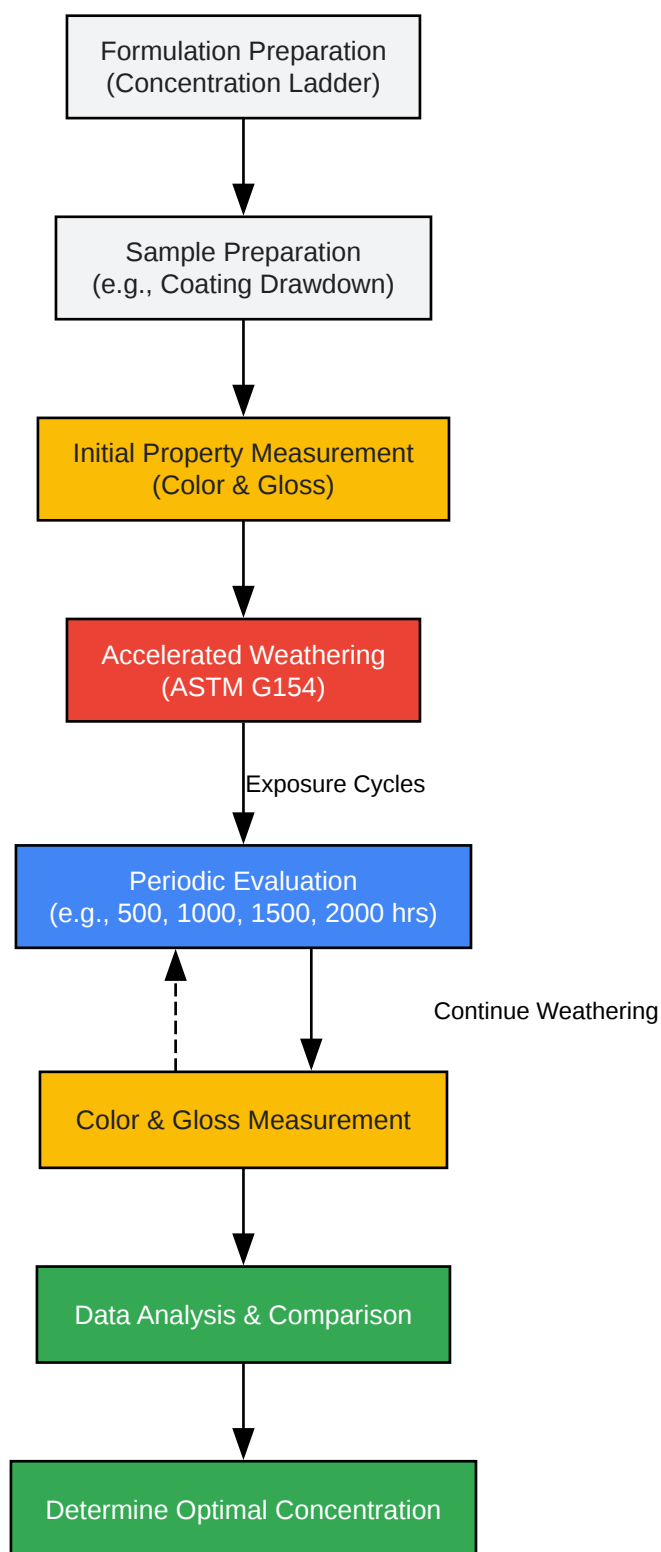
Table 3: Example Data for Percent Gloss Retention (60°) after Accelerated Weathering

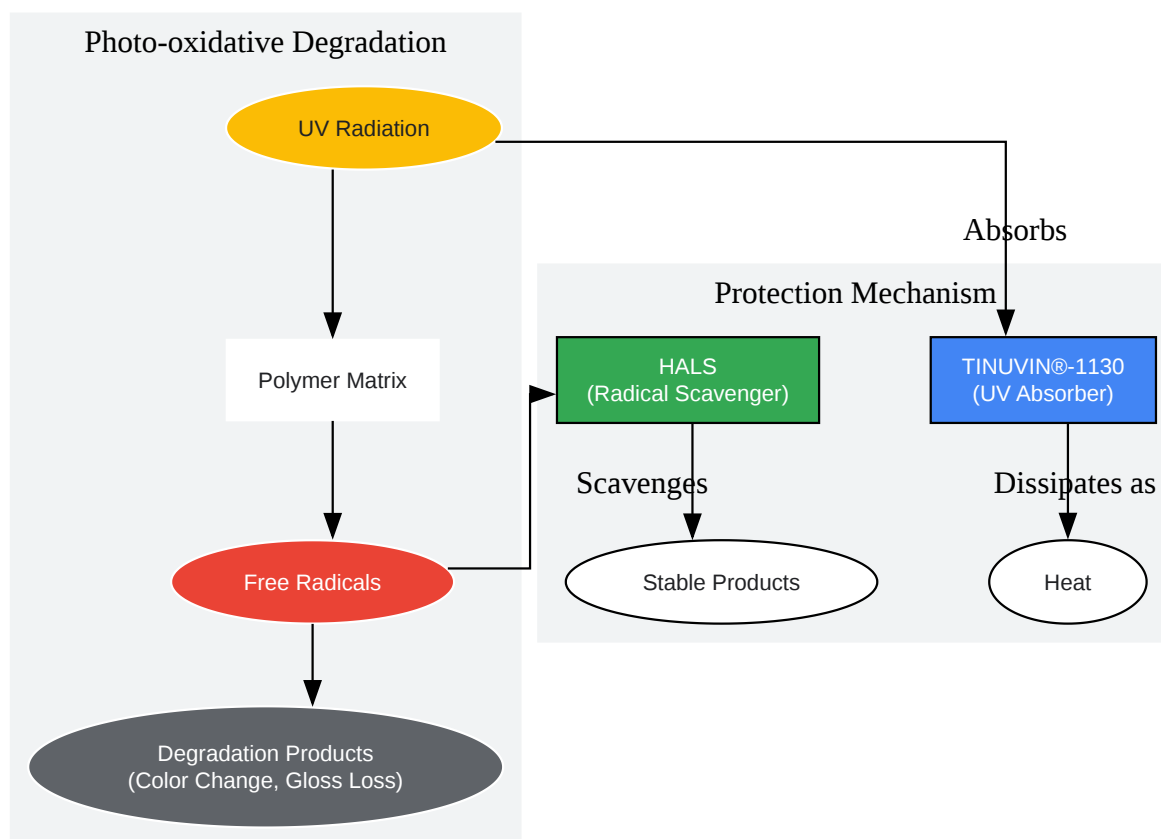
Formulation ID	500 hours	1000 hours	1500 hours	2000 hours
F-Control	75	52	31	15
F-T1130-1	85	68	50	35
F-T1130-2	92	81	69	58
F-T1130-3	96	89	80	72
F-T1130-4	97	90	82	75
F-Synergy-1	95	88	78	69
F-Synergy-2	98	94	88	83

Interpretation:

The optimal concentration of TINUVIN®-1130 is the level at which a plateau in performance is observed, beyond which further addition of the UV absorber does not provide a significant improvement in stability. The data should also be analyzed to determine if the addition of a HALS provides a cost-effective synergistic improvement in performance.

Visualizations





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